

# 3-Acetamidobenzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 3-Acetamidobenzoic acid

Cat. No.: B1265492

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## Core Chemical Properties of 3-Acetamidobenzoic Acid

Synonyms: m-acetamidobenzoic acid, 3-acetylamino benzoic acid.<sup>[1]</sup> CAS Number: 587-48-4<sup>[1]</sup>  
<sup>[2]</sup>

This document outlines the fundamental molecular characteristics of **3-Acetamidobenzoic acid**, a compound relevant to various research and development applications. The data presented is compiled from verified chemical databases.

## Molecular Formula and Weight

The essential quantitative data for **3-Acetamidobenzoic acid** is summarized in the table below. This information is critical for stoichiometric calculations, solution preparation, and analytical characterization.

Identifier	Value	Source
Molecular Formula	C9H9NO3	<sup>[1]</sup> <sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	179.17 g/mol	<sup>[3]</sup>
179.18 g/mol	<sup>[1]</sup>	

Note: Minor variations in molecular weight may be reported due to differences in the isotopic abundance values used in calculations.

While your request specified a comprehensive technical guide including experimental protocols and signaling pathways, **3-Acetamidobenzoic acid** is a chemical reagent whose primary characterization is defined by its molecular structure and properties. As such, detailed experimental workflows or biological signaling diagrams are not typically associated with the fundamental nature of this compound. The information provided above constitutes the core data for this molecule.

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## References

- 1. 3-acetamidobenzoic acid [stenutz.eu]
- 2. 3-Acetamidobenzoic acid, 98% | Fisher Scientific [fishersci.ca]
- 3. 3-Acetamidobenzoic acid | C<sub>9</sub>H<sub>9</sub>NO<sub>3</sub> | CID 48847 - PubChem [pubchem.ncbi.nlm.nih.gov]
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